

# Technical Brief: Sodium Anthranilate & Solubility Enhancement

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## Compound Focus: Sodium anthranilate

CAS No.: 552-37-4

Cat. No.: S699232

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## 1. Fundamental Physicochemical Properties

This data provides a baseline for understanding the compound's solubility behavior.

Property	Value / Description
Chemical Name	Sodium 2-aminobenzoate[sodium anthranilate [1]]
CAS Registry Number	552-37-4 [1]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> NNaO <sub>2</sub> [1]
Physical State	Solid [1]
Melting Point	144 - 146 °C [1]
Solubility Data	Slightly soluble in <b>DMSO</b> ; Slightly soluble in <b>Methanol</b> [1]

## 2. Supported Solubility Enhancement Techniques

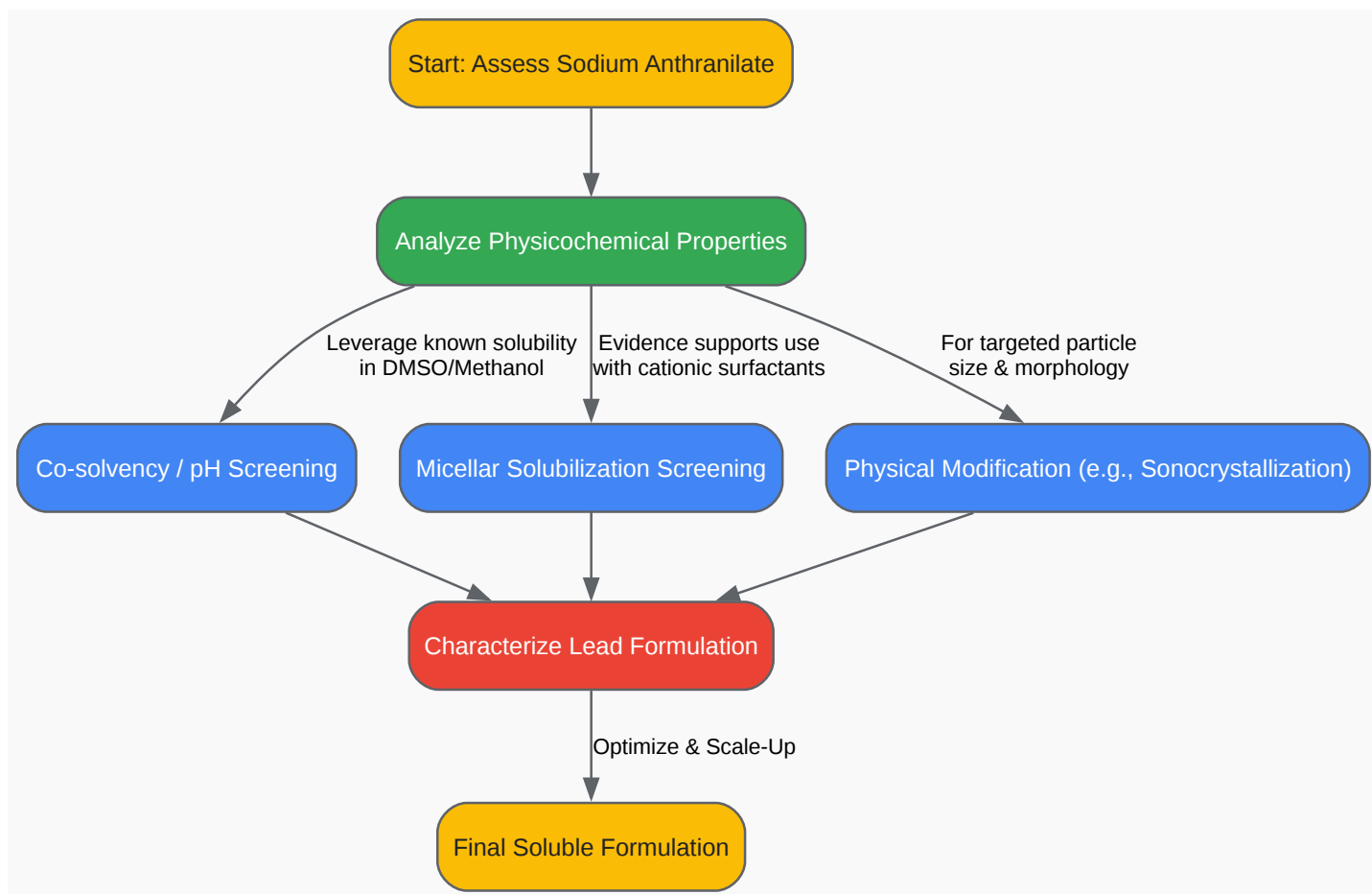
While direct studies on **sodium anthranilate** are limited, the following techniques are well-established for challenging compounds. The selection of a method depends on the nature of your final formulation (e.g., oral, topical, parenteral).

Technique Category	Specific Method	Key Principle	Consideration for Application
Physical Modification [2] [3]	<b>Micronization/Nanosuspension</b> [2]	Increases surface area-to-volume ratio to enhance dissolution rate. [2]	Does not change equilibrium solubility. [2]
	<b>Solid Dispersion</b> [2]	Dispersion of drug in hydrophilic carrier matrix to improve wettability and dissolution. [2]	Stability of amorphous form must be monitored. [2]
	<b>Cryogenic Techniques</b> [2]	Ultra-rapid freezing to create amorphous, nanostructured particles with high surface area. [2]	Requires specialized equipment (e.g., lyophilizer). [2]
Chemical Modification	<b>pH Adjustment</b> [2]	Manipulates the ionization state of the drug to increase its aqueous solubility.	Biorelevance and tolerability of the final pH must be considered. [2]
	<b>Salt Formation</b> [2] [3]	Converts a drug into a salt form (like sodium anthranilate) which typically has higher aqueous solubility.	The salt itself may have limited solubility in certain solvents, requiring further techniques. [1]
Miscellaneous Methods	<b>Micellar Solubilization</b> [3] [4]	Utilizes surfactants to form micelles that encapsulate drug molecules.	<b>Supported by experimental data:</b> Sodium anthranilate has been shown to intercalate into cationic gemini surfactant

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			micelles, inducing structural changes. [4]
	<b>Co-solvency</b> [2] [3]	Uses water-miscible solvents (e.g., DMSO, methanol) to solubilize drugs.	<b>Supported by data:</b> The known slight solubility in DMSO and methanol provides a starting point for co-solvent systems. [1]

## Experimental Workflow for Technique Selection

This diagram outlines a logical approach to selecting and testing solubility enhancement methods for **sodium anthranilate** in a lab setting.



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## Potential FAQs for a Technical Support Portal

Based on general solubility challenges, here are anticipated FAQs.

- **Q: Our formulation with sodium anthranilate and a cationic surfactant has become highly viscous. What is happening?**
  - **A:** This is a documented phenomenon. Studies show that **sodium anthranilate** can intercalate into the headgroups of cationic gemini surfactants, reducing electrostatic repulsion and promoting the growth of spherical micelles into worm-like or rod-like structures. These elongated micelles entangle, leading to a significant increase in viscosity. You may need to optimize the surfactant-to-solute ratio [4].

- **Q: The solubility of sodium anthranilate in aqueous buffer is insufficient for our needs. What are our first steps?**
  - **A:** Begin with a co-solvency approach, given its known solubility profile. Prepare stock solutions in a minimal amount of DMSO or methanol, then dilute into your aqueous buffer. Alternatively, explore pH adjustment within physiologically acceptable ranges, as the compound contains ionizable groups. Micellar solubilization with cationic surfactants is another primary route based on experimental evidence [4] [1].
- **Q: We need to create a nano-formulation of sodium anthranilate. Which techniques show promise?**
  - **A:** Consider **sonocrystallization**, which uses ultrasound to control particle size reduction and distribution during recrystallization [2]. Another advanced technique is **Ultra-Rapid Freezing (URF)**, a cryogenic method that creates nanostructured, amorphous particles with high surface area by instantly freezing a drug solution on a solid cryogenic substrate, followed by lyophilization [2].

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## References

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